

# N-Hydroxy-4-methylbenzenesulfonamide molecular weight and formula

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## Compound of Interest

Compound Name:	<i>N-Hydroxy-4-methylbenzenesulfonamide</i>
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## An In-Depth Technical Guide to N-Hydroxy-4-methylbenzenesulfonamide

This guide provides comprehensive technical information on **N-Hydroxy-4-methylbenzenesulfonamide**, tailored for researchers, scientists, and professionals in drug development. It covers the compound's fundamental properties and a detailed experimental protocol for its synthesis.

## Core Properties

**N-Hydroxy-4-methylbenzenesulfonamide** is a chemical compound with the CAS number 1593-60-8.<sup>[1][2][3]</sup> Its key molecular information is summarized in the table below.

Property	Value	Citations
Molecular Formula	C7H9NO3S	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	187.22 g/mol	<a href="#">[3]</a>
Physical Form	Solid	
Melting Point	126-128°C (decomposes)	<a href="#">[1]</a> <a href="#">[3]</a>

## Synthesis Protocol

A common method for the synthesis of **N-Hydroxy-4-methylbenzenesulfonamide** involves the reaction of p-toluenesulfonyl chloride with hydroxylamine hydrochloride.[1][5]

#### Materials:

- p-Toluenesulfonyl chloride
- Hydroxylamine hydrochloride
- Magnesium oxide
- Methanol
- Water
- Tetrahydrofuran (THF)
- Anhydrous magnesium sulfate
- Diatomaceous earth

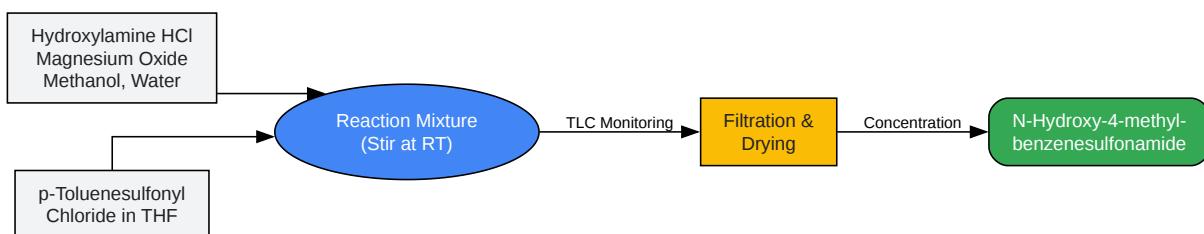
#### Procedure:

- Dissolve 7.2 g (86 mmol) of hydroxylamine hydrochloride in a solvent mixture of 30 mL of methanol and 20 mL of water.[1]
- Add 5.1 g (129 mmol) of magnesium oxide to the solution and stir the mixture for 10 minutes. [1]
- Separately, prepare a solution of 8 g (43 mmol) of p-toluenesulfonyl chloride in 300 mL of tetrahydrofuran.[1]
- Add the p-toluenesulfonyl chloride solution to the hydroxylamine hydrochloride mixture.[1]
- Stir the reaction vigorously at room temperature.[1]
- Monitor the reaction's progress using thin-layer chromatography (TLC) until the starting material is completely consumed.[1]

- Upon completion, filter the reaction mixture through diatomaceous earth.[1]
- Dry the filtrate with anhydrous magnesium sulfate.[1]
- Concentrate the solution under reduced pressure to yield **N-hydroxy-4-methylbenzenesulfonamide** as a white solid.[1] The reported yield for this procedure is 87.5%.[1]

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **N-Hydroxy-4-methylbenzenesulfonamide**.



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Caption: Synthesis of **N-Hydroxy-4-methylbenzenesulfonamide**.

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